

# Technical Guide: Synthesis of N-Hydroxy-4-nitrobenzimidoyl Chloride from 4-nitrobenzaldoxime

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## Compound of Interest

Compound Name: *N-Hydroxy-4-nitrobenzimidoyl chloride*

Cat. No.: B087114

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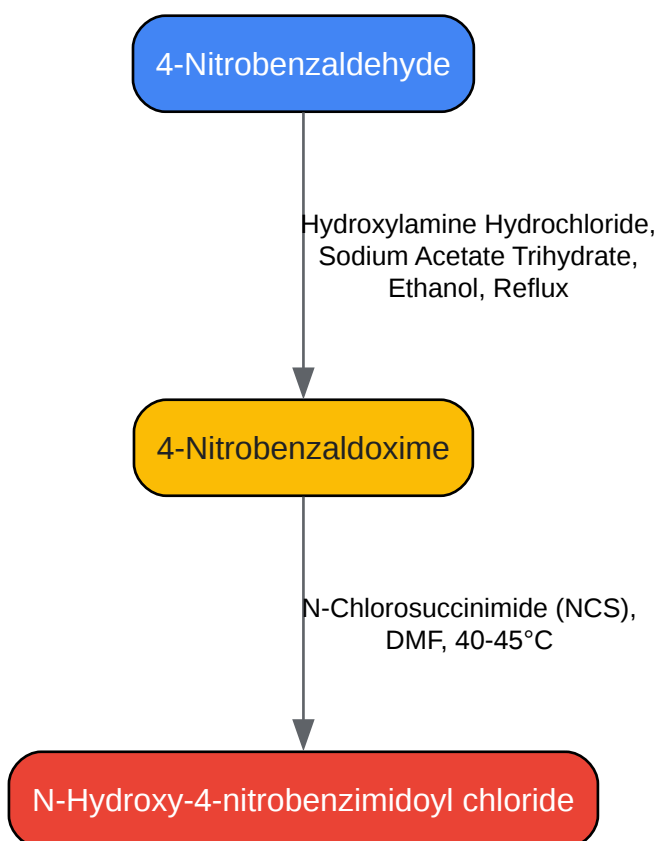
This technical guide provides a comprehensive overview of the synthesis of **N-Hydroxy-4-nitrobenzimidoyl chloride**, a key intermediate in the preparation of various heterocyclic compounds. The primary focus is on the conversion of 4-nitrobenzaldoxime using N-chlorosuccinimide (NCS). This document includes detailed experimental protocols, quantitative data, and a visual representation of the synthesis pathway.

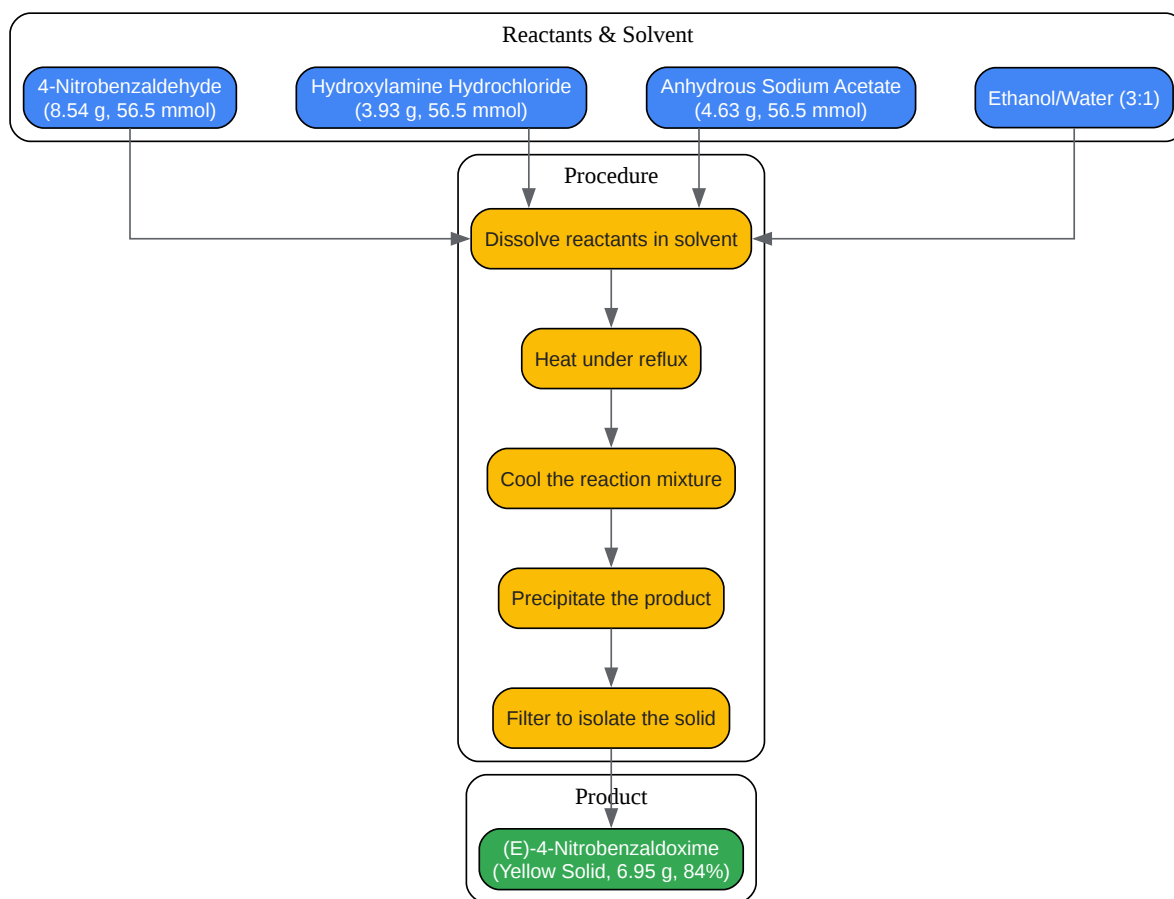
## Overview

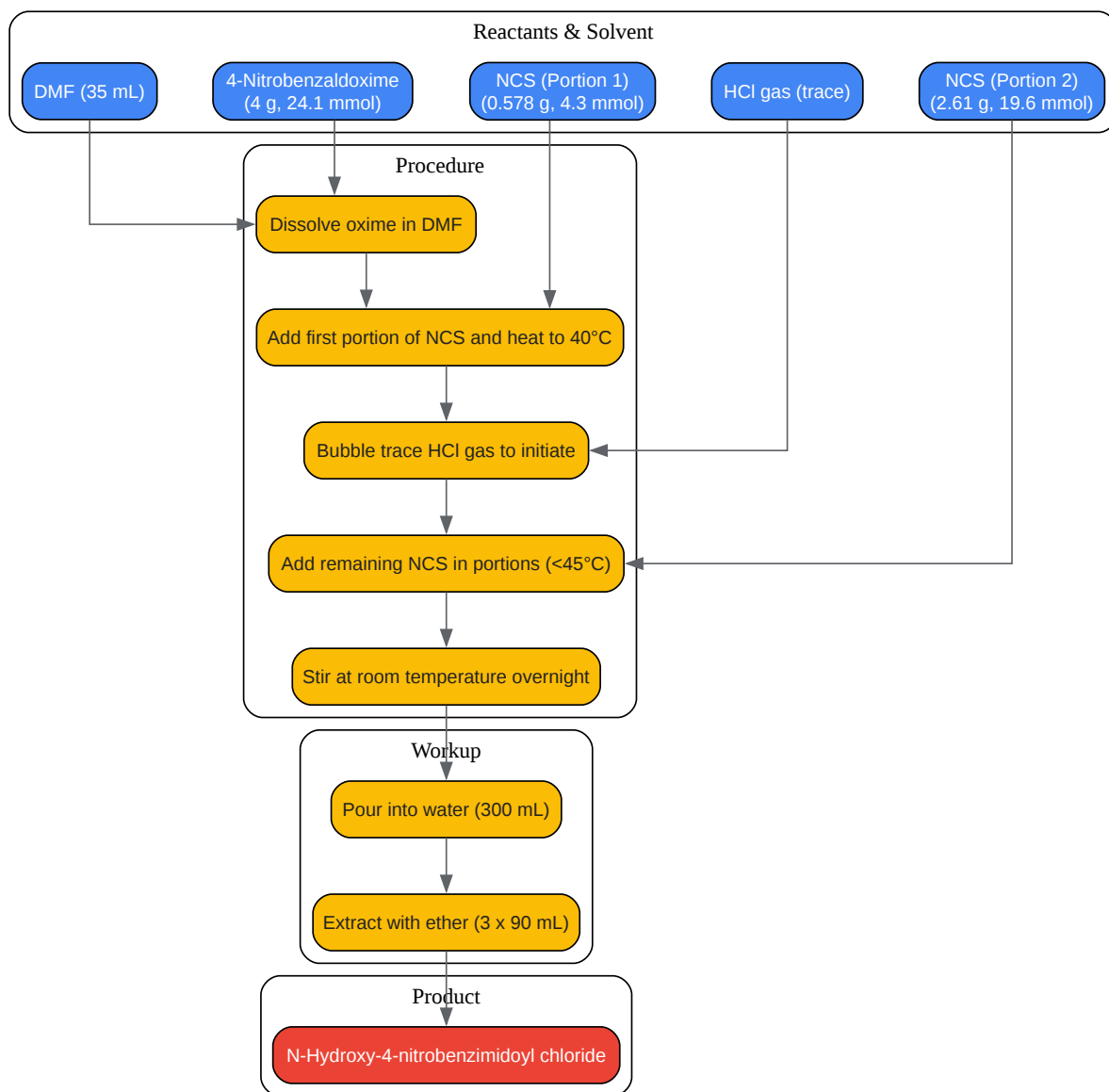
**N-Hydroxy-4-nitrobenzimidoyl chloride** is a valuable reagent in organic synthesis, primarily serving as a precursor to 4-nitrobenzonitrile oxide. This reactive intermediate readily undergoes 1,3-dipolar cycloaddition reactions, a powerful tool for constructing five-membered heterocyclic rings. The synthesis route detailed herein begins with the preparation of the precursor, 4-nitrobenzaldoxime, from 4-nitrobenzaldehyde.

## Synthesis Pathway

The overall synthesis involves a two-step process starting from 4-nitrobenzaldehyde. The first step is the formation of the oxime, followed by chlorination to yield the target **N-Hydroxy-4-nitrobenzimidoyl chloride**.







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